

(R)-3-Acetylthiazolidine-4-carboxylic Acid: A Technical Overview of Biological Activity

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Compound of Interest

Compound Name: (R)-3-Acetylthiazolidine-4-carboxylic acid

Cat. No.: B132345

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

(R)-3-Acetylthiazolidine-4-carboxylic acid, also known as Folcisteine or N-Acetyl-L-thioprolin (N-ATCA), is a derivative of the sulfur-containing amino acid L-cysteine. While the thiazolidine ring is a scaffold of interest in medicinal chemistry, the predominant body of research on this specific molecule establishes its role as a potent plant biostimulant. It is widely used in agriculture to enhance crop yield, quality, and resilience to environmental stressors. In contrast, publicly available data on its biological activity in mammalian systems, particularly in the context of drug development, is sparse. This guide provides a comprehensive overview of the known biological activities of **(R)-3-Acetylthiazolidine-4-carboxylic acid**, focusing on its well-documented effects in plants and summarizing the limited toxicological and metabolic information available in mammalian systems.

Chemical Identity

Identifier	Value
IUPAC Name	(4R)-3-acetyl-1,3-thiazolidine-4-carboxylic acid
Synonyms	Folcisteine, N-Acetyl-L-thioprolino, N-ATCA, AATC
CAS Number	5025-82-1
Molecular Formula	C ₆ H ₉ NO ₃ S
Molecular Weight	175.21 g/mol
Structure	(Image of the chemical structure)

Biological Activity in Plants (Biostimulant Effect)

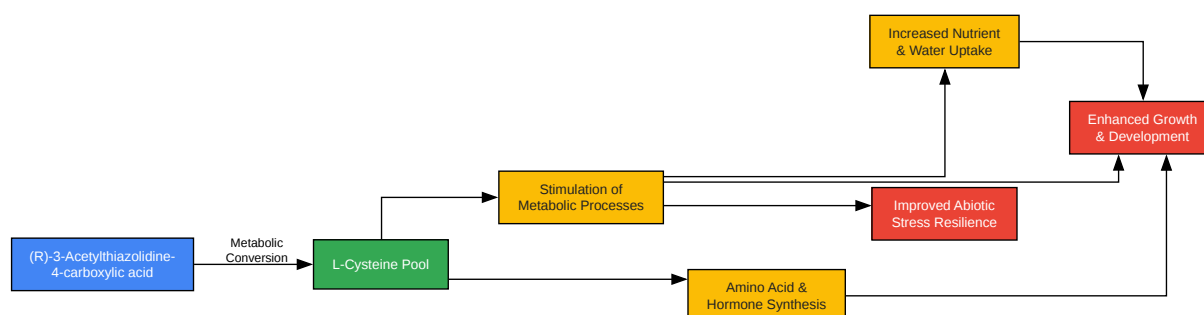
The primary and most well-documented biological activity of **(R)-3-Acetylthiazolidine-4-carboxylic acid** is as a plant biostimulant. It is not classified as a pesticide but rather as a substance that enhances a plant's natural physiological processes to improve nutrient use efficiency and tolerance to abiotic stress.[\[1\]](#)

Mechanism of Action

(R)-3-Acetylthiazolidine-4-carboxylic acid acts as a precursor to L-cysteine, a crucial amino acid in plant metabolism. By supplying a readily available source of cysteine, it stimulates various downstream pathways:

- **Amino Acid and Hormone Synthesis:** It promotes the synthesis of essential amino acids and hormones that are vital for plant growth and development.[\[1\]](#)
- **Metabolic Stimulation:** The compound helps in the complete utilization of the plant's physiological reserves and stimulates normal metabolic processes.[\[1\]](#)
- **Nutrient and Water Uptake:** It has been shown to stimulate crops to absorb more water and micronutrients from the soil.[\[1\]](#)
- **Enzyme Activity:** It increases the activity of various enzymes within the plant.[\[1\]](#)

- Stress Resilience: It aids in preventing cell dehydration and enhances tolerance to environmental stressors and pest/disease attacks.[1]



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Figure 1. Proposed workflow of **(R)-3-Acetylthiazolidine-4-carboxylic acid** as a plant biostimulant.

Quantitative Data on Efficacy in Plants

The efficacy of **(R)-3-Acetylthiazolidine-4-carboxylic acid** has been demonstrated in various field and laboratory studies. The following table summarizes some of the reported quantitative effects.

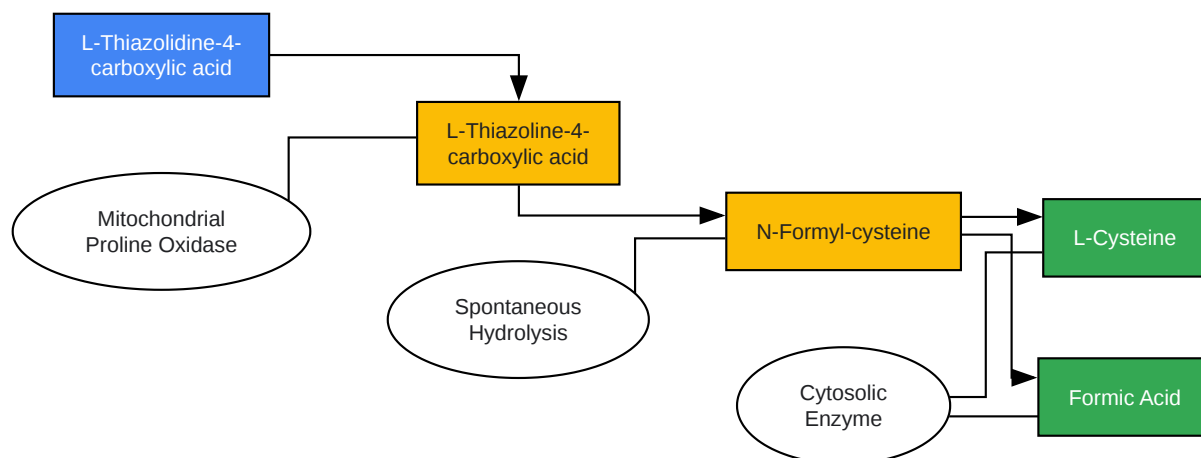
Crop	Observed Effect	Quantitative Result
Grapes	Increased yield per plant	32.22% increase[1]
Grapes	Increased mean shoot length	Significant positive impact[1]
Apples	Increased yield	Significantly greater yields[1]
Apples	Reduced fruit drop	Lower fruit drop observed[1]

Biological Activity and Toxicology in Mammalian Systems

The available data on the biological activity of **(R)-3-Acetylthiazolidine-4-carboxylic acid** in mammalian systems is limited and primarily focuses on the parent compound, thiazolidine-4-carboxylic acid, and its toxicology.

Metabolism

Studies in rats have shown that L-thiazolidine-4-carboxylic acid (the parent compound without the acetyl group) can be metabolized in the liver and kidney. It serves as a substrate for the mitochondrial enzyme proline oxidase, which oxidizes it to L-thiazoline-(4)-carboxylic acid. This intermediate is then hydrolyzed to N-formyl-cysteine, which is further broken down into cysteine and formic acid by a cytosolic enzyme.



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Figure 2. Metabolic pathway of L-Thiazolidine-4-carboxylic acid in rats.

Toxicology

A review of cases reported to French Poison Control Centers highlighted the neurotoxic potential of thiazolidine carboxylic acid, particularly at doses well above the therapeutic range.

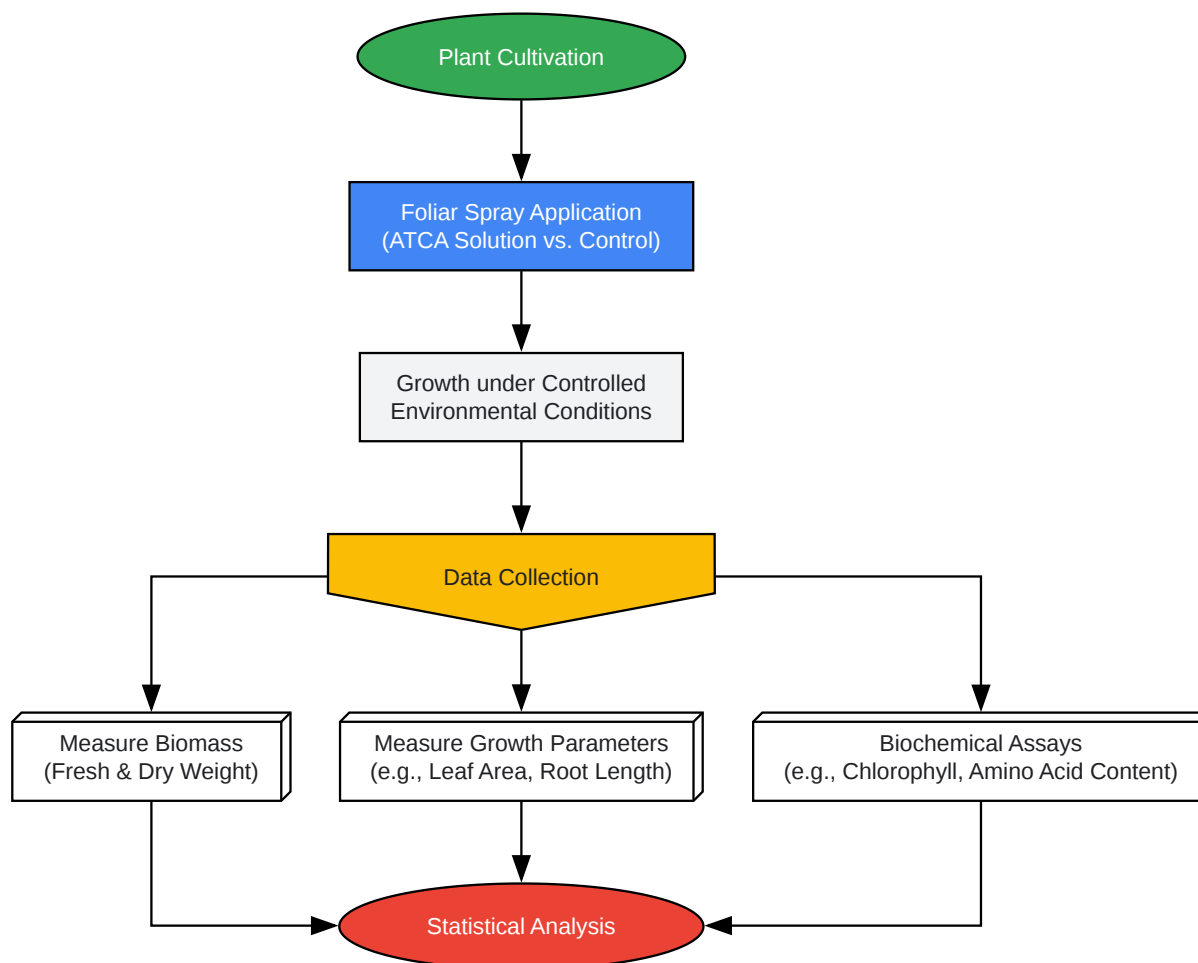
Population	Dosage	Observed Effects	Proposed Mechanism
Primarily young children	Well above therapeutic range	Status epilepticus, metabolic acidosis, severe hypoglycemia or hyperglycemia	Penetration of the immature blood-brain barrier, followed by local metabolism to the irritant formaldehyde.

It is crucial to note that these toxicity studies were on thiazolidine carboxylic acid and not specifically the 3-acetylated form. However, this information is vital for any consideration of thiazolidine-based compounds in drug development.

Experimental Protocols

Protocol for Assessing Biostimulant Activity in Plants (Representative)

Detailed experimental protocols for mammalian cell-based assays or target-based screening of **(R)-3-Acetylthiazolidine-4-carboxylic acid** are not readily available in the public domain. The following is a representative protocol for evaluating its biostimulant effects on a model plant like *Arabidopsis thaliana* or a crop species.



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Figure 3. Experimental workflow for evaluating plant biostimulant activity.

Methodology:

- **Plant Material and Growth Conditions:** Seeds of the chosen plant species are surface-sterilized and germinated. Seedlings are grown in a suitable medium (e.g., soil, hydroponics) under controlled environmental conditions (e.g., 16h light/8h dark cycle, 22°C).
- **Treatment Application:** At a specific developmental stage (e.g., 3-4 weeks post-germination), plants are divided into treatment and control groups. The treatment group receives a foliar

spray of an aqueous solution of **(R)-3-Acetylthiazolidine-4-carboxylic acid** at a predetermined concentration. The control group is sprayed with water or a vehicle control.

- Data Collection: After a defined period of growth post-treatment, various parameters are measured. These can include:
 - Morphological: Plant height, leaf number, leaf area, root length.
 - Biomass: Fresh and dry weight of shoots and roots.
 - Biochemical: Chlorophyll content, total protein content, specific amino acid levels (e.g., proline, cysteine).
- Statistical Analysis: Data from treatment and control groups are compared using appropriate statistical tests (e.g., Student's t-test, ANOVA) to determine the significance of any observed effects.

Relevant Assays for Drug Development Context

For a drug development audience, the evaluation of this compound would require a standard battery of in vitro and in vivo assays, for which specific protocols are not available for this compound. These would include:

- In Vitro Assays:
 - Target-based screening: Enzyme inhibition assays against relevant targets (e.g., kinases, proteases).
 - Cell-based assays: Cytotoxicity assays (e.g., MTT, LDH) in various human cell lines, cell cycle analysis, apoptosis assays.
 - Receptor binding assays.
- In Vivo Assays:
 - Pharmacokinetic studies: Determination of absorption, distribution, metabolism, and excretion (ADME) in animal models.

- Toxicology studies: Acute and chronic toxicity studies to determine NOAEL (No Observed Adverse Effect Level) and potential target organs of toxicity.
- Efficacy studies: Evaluation in relevant animal models of disease.

Conclusion

(R)-3-Acetylthiazolidine-4-carboxylic acid is a well-characterized plant biostimulant with a clear mechanism of action related to the enhancement of plant metabolic processes via the L-cysteine pathway. Its utility in agriculture is supported by quantitative data demonstrating improvements in crop yield and health. However, for professionals in drug development, it is critical to recognize the significant lack of data regarding its biological activity, mechanism of action, and safety profile in mammalian systems. The toxicological concerns associated with the parent compound, thiazolidine-4-carboxylic acid, warrant a cautious approach. Future research would be necessary to explore any potential therapeutic applications of this molecule, starting with fundamental in vitro screening and in vivo ADME/Tox studies.

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References

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